

# N-Methylhydroxylamine Hydrochloride: A Technical Guide to its Solubility in Organic Solvents

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## Compound of Interest

Compound Name: *N*-Methylhydroxylamine hydrochloride

Cat. No.: B140675

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**N-Methylhydroxylamine hydrochloride** (CAS No. 4229-44-1), a crucial reagent and intermediate in organic synthesis, presents as a white to off-white crystalline solid. Its solubility is a critical parameter for its application in various reaction media. This technical guide provides a comprehensive overview of the available solubility data for **N-Methylhydroxylamine hydrochloride** in water and a range of organic solvents, alongside a generalized experimental protocol for solubility determination.

## Quantitative Solubility Data

Precise quantitative solubility data for **N-Methylhydroxylamine hydrochloride** in a wide array of organic solvents is not extensively documented in publicly available literature. However, based on its chemical structure as a hydrochloride salt, it is anticipated to exhibit greater solubility in polar solvents. The available quantitative and qualitative data are summarized below.

Solvent	Chemical Class	Solubility	Temperature (°C)	Notes
Water	Polar Protic	0.1 g/mL	Not Specified	Described as "soluble" and "miscible" in multiple sources. One source erroneously claims it is insoluble.
Ethanol	Polar Protic	Soluble	Not Specified	No quantitative data available in the reviewed literature.
Methanol	Polar Protic	Expected to be soluble	Not Specified	As a polar protic solvent, it is likely to dissolve N-Methylhydroxylamine hydrochloride.
Isopropanol	Polar Protic	Sufficiently soluble for reaction	Not Specified	Used as a reaction solvent, indicating at least partial solubility.
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Expected to be soluble	Not Specified	As a polar aprotic solvent, it is a good candidate for dissolving hydrochloride salts.
N,N-Dimethylformamide (DMF)	Polar Aprotic	Expected to be soluble	Not Specified	Another suitable polar aprotic solvent for

				hydrochloride salts.
Acetone	Polar Aprotic	Sufficiently soluble for reaction	Not Specified	Its use in reactions suggests some degree of solubility.
Tetrahydrofuran (THF)	Polar Aprotic	Sufficiently soluble for reaction	Not Specified	Used as a reaction solvent, implying it can dissolve the compound to some extent.
Non-polar Solvents (e.g., Hexane, Toluene)	Non-polar	Expected to be insoluble or poorly soluble	Not Specified	Due to the ionic nature of the hydrochloride salt.

## Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data in a specific organic solvent, the following generalized experimental protocol can be employed. This method is based on the principle of creating a saturated solution and then determining the concentration of the dissolved solute.

**Objective:** To determine the solubility of **N-Methylhydroxylamine hydrochloride** in a given organic solvent at a specific temperature.

**Materials:**

- **N-Methylhydroxylamine hydrochloride**
- Selected organic solvent(s) of appropriate purity
- Analytical balance
- Vials or test tubes with secure caps

- Constant temperature bath or incubator
- Magnetic stirrer and stir bars (optional)
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., HPLC, UV-Vis spectrophotometer)

**Procedure:**

- Sample Preparation: Add an excess amount of **N-Methylhydroxylamine hydrochloride** to a pre-weighed vial. The excess solid is crucial to ensure a saturated solution is formed.
- Solvent Addition: Add a known volume or mass of the desired organic solvent to the vial.
- Equilibration: Securely cap the vial and place
- To cite this document: BenchChem. [N-Methylhydroxylamine Hydrochloride: A Technical Guide to its Solubility in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b140675#n-methylhydroxylamine-hydrochloride-solubility-in-organic-solvents>]

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